

# Physical properties of 3-(2-Oxo-acetyl)-benzonitrile (melting point, boiling point)

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## Compound of Interest

Compound Name: 3-(2-Oxo-acetyl)-benzonitrile

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## An In-depth Technical Guide to the Physical Properties of 3-Acetylbenzonitrile

This technical guide provides a comprehensive overview of the key physical properties of 3-acetylbenzonitrile, a significant intermediate in pharmaceutical and chemical synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental methodologies, and a structured workflow for property determination.

### Physical Properties of 3-Acetylbenzonitrile

3-Acetylbenzonitrile, also known as m-cyanoacetophenone, is an aromatic ketone.<sup>[1]</sup> The physical characteristics of this compound are crucial for its handling, storage, and application in various chemical reactions.

#### Data Summary

The experimentally determined physical properties of 3-acetylbenzonitrile are summarized in the table below. These values are essential for predicting the compound's behavior under different experimental conditions.

Physical Property	Value	Notes
Melting Point	97.0 to 101.0 °C	
Boiling Point	120 °C	at 5 mmHg
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO	
Molecular Weight	145.16 g/mol	[1][2]

## Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is fundamental in chemical analysis for compound identification and purity assessment. The following are standard laboratory protocols for these measurements.

### 2.1. Melting Point Determination (Capillary Method)

The capillary method is a widely used technique for determining the melting point of a solid crystalline substance.

- Apparatus: Melting point apparatus (e.g., Thomas-Hoover or similar), capillary tubes (sealed at one end), thermometer, and a sample of 3-acetylbenzonitrile.
- Procedure:
  - A small, finely powdered sample of 3-acetylbenzonitrile is packed into a capillary tube to a height of 2-3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.
  - The sample is heated at a steady rate of approximately 1-2 °C per minute as the temperature approaches the expected melting point.
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.

- The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range.
- The melting point is reported as a range from the initial to the final temperature.

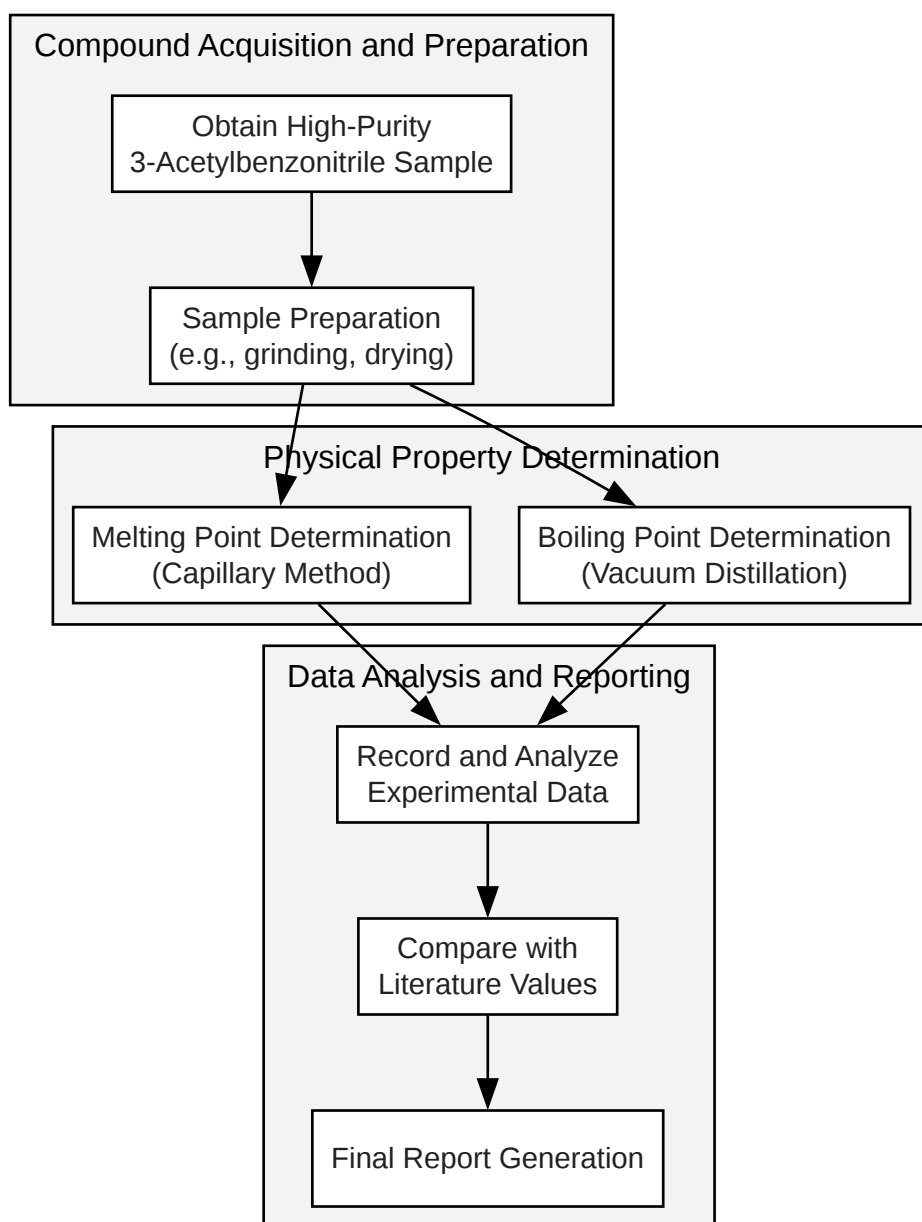
## 2.2. Boiling Point Determination (Distillation Method)

The boiling point is determined at a specific pressure, as it varies with atmospheric pressure. For substances that may decompose at their atmospheric boiling point, vacuum distillation is employed.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, vacuum source, and a manometer.
- Procedure:
  - A sample of 3-acetylbenzonitrile is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The distillation apparatus is assembled, ensuring all joints are properly sealed.
  - A vacuum is applied to the system, and the pressure is allowed to stabilize at the desired level (e.g., 5 mmHg), as measured by the manometer.
  - The sample is heated gently using the heating mantle.
  - The temperature is monitored, and the vapor temperature that remains constant during the distillation of the liquid is recorded as the boiling point at that specific pressure.

## Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the characterization of the physical properties of a chemical compound like 3-acetylbenzonitrile.



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### Workflow for Physical Property Characterization

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## References

- 1. 3-Acetylbenzonitrile | C<sub>9</sub>H<sub>7</sub>NO | CID 80222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. indiamart.com [indiamart.com]
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